

Benzotrichloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Benzotrichloride

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Introduction

Benzotrichloride (BTC), a chlorinated toluene derivative, is a pivotal chemical intermediate in the synthesis of a wide array of commercially significant compounds. Its high reactivity, stemming from the trichloromethyl group attached to the benzene ring, makes it a versatile precursor in the production of dyes, pesticides, pharmaceuticals, and UV stabilizers. This technical guide provides an in-depth overview of **benzotrichloride**, encompassing its chemical and physical properties, detailed experimental protocols for its key reactions, and an exploration of its metabolic and toxicological profiles.

CAS Number: 98-07-7[1]

IUPAC Name: (Trichloromethyl)benzene[1]

Chemical and Physical Properties

Benzotrichloride is a colorless to yellowish, oily liquid with a pungent odor. It is insoluble in water but soluble in various organic solvents. The presence of the trichloromethyl group makes it highly susceptible to hydrolysis.[2] The key physical and chemical properties of **benzotrichloride** are summarized in the table below.

Property	Value	References
Molecular Formula	C ₇ H ₅ Cl ₃	[1]
Molecular Weight	195.48 g/mol	[1]
Appearance	Colorless to yellowish oily liquid	[2]
Odor	Pungent	[2]
Density	1.3756 g/mL at 20 °C	[1]
Melting Point	-5 °C	[1]
Boiling Point	220.8 °C	[1]
Solubility in water	Reacts	[1]
Solubility in organic solvents	Soluble in alcohol, ether, benzene	
Flash Point	108 °C	
Refractive Index (n ²⁰ /D)	1.558	

Key Reactions and Experimental Protocols

Benzotrichloride serves as a crucial starting material for the synthesis of several important chemical intermediates. Detailed experimental protocols for its primary reactions are provided below.

Synthesis of Benzoyl Chloride from Benzotrichloride

The reaction of **benzotrichloride** with benzoic acid is a common method for producing benzoyl chloride, a widely used acylating agent.[3][4][5]



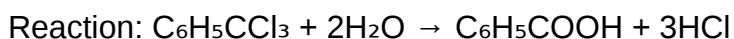
Experimental Protocol:

- Materials: **Benzotrichloride** (1680 kg), Benzoic acid (1000 kg), Zinc chloride (0.585 kg)[4]

- Procedure:
 - Charge a reaction kettle with 1000 kg of benzoic acid.[4]
 - Add 0.585 kg of zinc chloride to the kettle.[4]
 - Pump 1680 kg of crude **benzotrichloride** into the reactor.[4]
 - Apply a vacuum to the hydrochloric acid absorption device (740-750 mmHg).[4]
 - Heat the mixture to 60°C with continuous stirring.[4]
 - Gradually raise the temperature to 120°C and maintain for 4 hours, allowing the generated hydrogen chloride gas to be removed.[4]
 - The resulting crude benzoyl chloride is then purified by reduced pressure distillation.
- Purification:
 - Transfer the crude benzoyl chloride to a rectification still.[5]
 - Heat to 165°C under reduced pressure.[4]
 - Control the top pressure of the rectification tower at 20 mmHg and the top temperature at 110°C.[4]
 - Maintain a reflux ratio of 2:1 to obtain purified benzoyl chloride with a purity of over 99.5%.
[4][5]

Synthesis of Benzoic Acid from Benzotrichloride

The complete hydrolysis of **benzotrichloride** yields benzoic acid, a common food preservative and precursor in many chemical syntheses.[6][7][8]



Experimental Protocol:

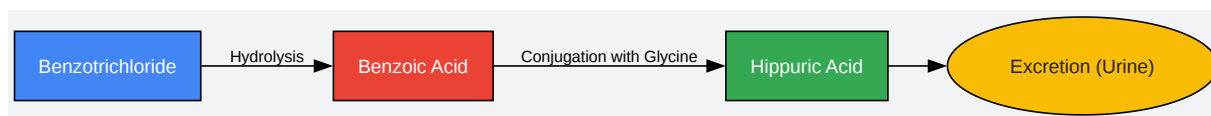
- Materials: Commercial **benzotrichloride** (760 pounds), Calcium carbonate (in excess), Water.[6]
- Procedure:
 - Prepare an aqueous suspension of calcium carbonate in a reaction vessel equipped with a reflux condenser and an agitator.[6]
 - Heat the suspension to approximately 80-90°C.[6][8]
 - Slowly add 760 pounds of commercial **benzotrichloride** to the hot suspension in small portions with continuous stirring.[6]
 - After the addition is complete, distill off any volatile impurities using live steam.[6]
 - The resulting calcium benzoate solution is then treated with an inorganic acid (e.g., hydrochloric acid) to precipitate benzoic acid.[6]
- Purification:
 - The precipitated benzoic acid is filtered and washed with water.
 - Further purification can be achieved by recrystallization from water or sublimation.[6]

Signaling Pathways and Toxicological Profile

Benzotrichloride is classified as a probable human carcinogen, and its toxicity is an area of significant research interest.[2][9][10][11]

Metabolic Pathway

The primary metabolic pathway of **benzotrichloride** involves its hydrolysis to benzoic acid. This is then conjugated with glycine to form hippuric acid, which is subsequently excreted in the urine.



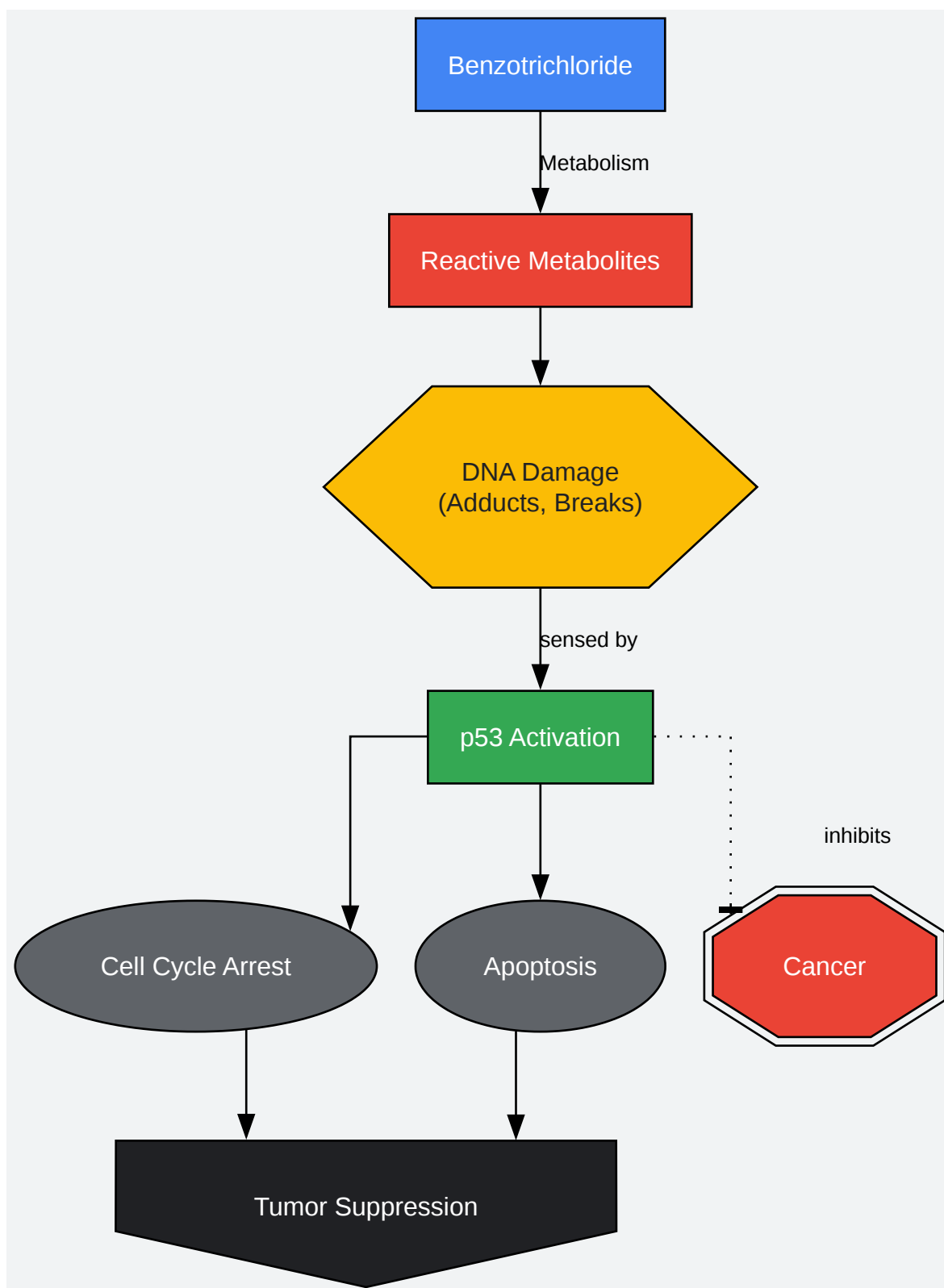
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Caption: Metabolic pathway of **Benzotrichloride**.

Carcinogenicity and Potential Signaling Pathway Involvement

The carcinogenicity of **benzotrichloride** is not fully elucidated but is thought to be related to its ability to cause DNA damage, potentially through its reactive intermediates formed during hydrolysis. While a definitive signaling pathway has not been established, it is hypothesized to involve the p53 tumor suppressor pathway, which is activated in response to genotoxic stress.

[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)



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Caption: Postulated signaling pathway in **Benzotrichloride**-induced carcinogenicity.

Conclusion

Benzotrichloride is a chemical of significant industrial importance, serving as a key precursor in numerous synthetic pathways. Its reactivity, while advantageous for chemical synthesis, also contributes to its hazardous nature. A thorough understanding of its properties, reaction protocols, and toxicological profile is essential for its safe and effective use in research and industrial applications. This guide provides a foundational resource for professionals working with this versatile yet challenging compound.

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